Application Notes and Protocols for OX04528 in Macrophage Activation Studies

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Compound of Interest

Compound Name:	*OX04528*
Cat. No.:	*B15607985*

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Introduction

OX04528 is a potent, selective, and orally bioavailable G-protein biased agonist for the G-protein-coupled receptor 84 (GPR84). GPR84 is primarily expressed in immune cells, including macrophages, and its expression is significantly upregulated in response to pro-inflammatory stimuli. Activation of GPR84 in macrophages has been demonstrated to enhance pro-inflammatory responses, including the activation of key signaling pathways, production of inflammatory cytokines and chemokines, and increased phagocytic activity. These characteristics make **OX04528** a valuable tool for studying the role of GPR84 in macrophage-mediated inflammation and for investigating its therapeutic potential in various inflammatory diseases and cancer.

This document provides detailed application notes and protocols for utilizing **OX04528** in macrophage activation studies. The methodologies are based on established protocols for studying GPR84 activation in primary macrophages, particularly bone marrow-derived macrophages (BMDMs). While many of the functional studies have utilized the well-

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characterized GPR84 agonist 6-n-octylaminouracil (6-OAU), the high potency and selectivity of **OX04528** make it an excellent candidate for similar and more refined investigations.

Data Presentation

The following tables summarize the expected quantitative outcomes of GPR84 activation in macrophages based on studies using the GPR84 agonist 6-OAU. These data provide a benchmark for experiments using **OX04528**.

Table 1: Effect of GPR84 Agonist (1 µM 6-OAU) on Pro-inflammatory Mediator mRNA Expression in LPS-Primed BMDMs

Time Point	TNFα mRNA (Fold Change vs. Vehicle)	IL-6 mRNA (Fold Change vs. Vehicle)	CCL2 mRNA (Fold Change vs. Vehicle)
30 min	~2.5	~3.0	~2.0
60 min	~3.5	~4.5	~3.0
90 min	~3.0	~4.0	~2.5
120 min	~2.5	~3.5	~2.0
240 min	~2.0	~2.5	~1.5

Data are derived from graphical representations in Recio et al., 2018 and represent approximate mean fold changes. Statistical significance was reported as $p < 0.05$ or lower for agonist-treated vs. vehicle-treated cells at various time points.[1]

Table 2: Effect of GPR84 Agonist (1 µM 6-OAU) on Pro-inflammatory Mediator Protein Secretion in LPS-Primed BMDMs

Time Point	TNFα Secretion (pg/mL)	IL-6 Secretion (pg/mL)	CCL2 Secretion (pg/mL)
Vehicle	~1000	~500	~200
6-OAU	~2500	~1500	~600

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Data are derived from graphical representations in Recio et al., 2018 at a 4-hour time point and represent approximate mean concentrations. Statistical significance was reported as $p < 0.05$ or lower for agonist-treated vs. vehicle-treated cells.[1]

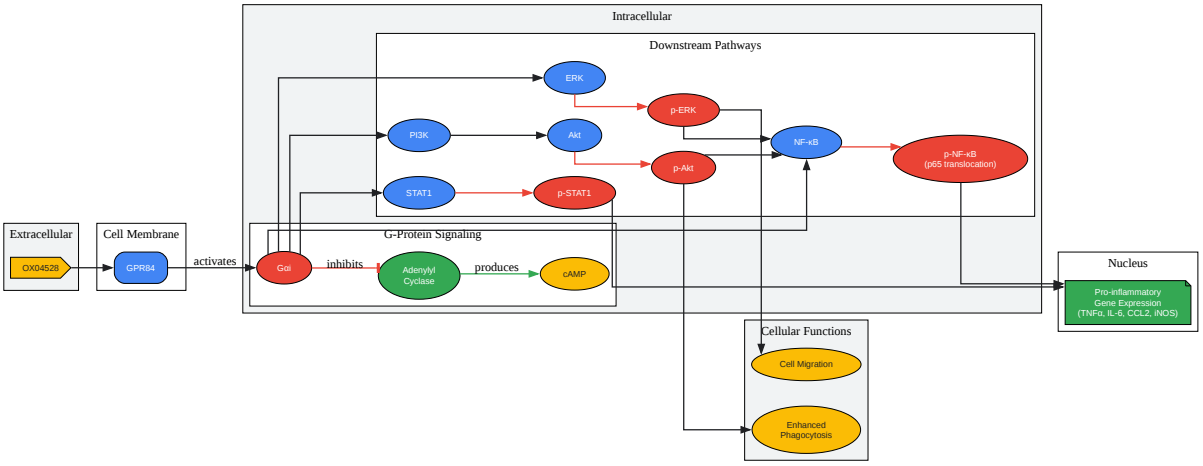
Table 3: Activation of Downstream Signaling Pathways by GPR84 Agonist (1 µM 6-OAU) in LPS-Primed BMDMs

Time Point	p-Akt (Fold Change vs. Vehicle)	p-ERK (Fold Change vs. Vehicle)
5 min	~2.5	~1.5
10 min	~2.0	~2.0
30 min	~1.5	~1.5
60 min	~1.0	~2.0

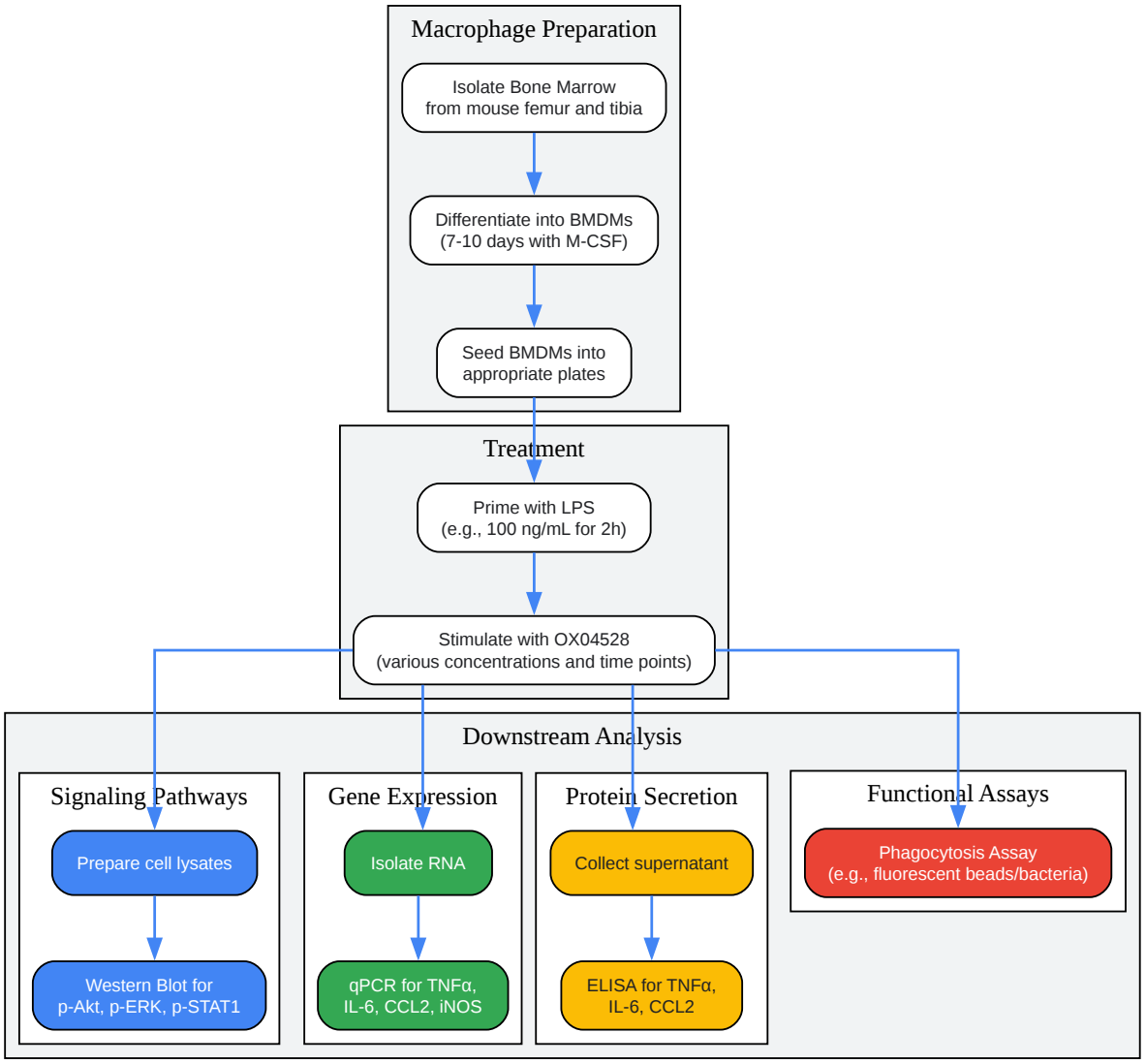
Data are derived from densitometric analysis of western blots in Recio et al., 2018 and represent approximate mean fold changes.[1]

Mandatory Visualization

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References

- 1. Activation of the Immune-Metabolic Receptor GPR84 Enhances Inflammation and Phagocytosis in Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
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